Technical Guide: Biological Activity of 3-Chloroimidazo[1,2-b]pyridazine Derivatives

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Compound of Interest

Compound Name:	*3-Chloroimidazo[1,2-b]pyridazine*
CAS No.:	*60903-17-5*
Cat. No.:	*B2998499*

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Executive Summary

The **3-chloroimidazo[1,2-b]pyridazine** scaffold represents a critical "privileged structure" in modern drug discovery. While the 3-chloro parent compounds often exhibit only moderate baseline biological activity, they serve as the essential electrophilic progenitors for a class of potent, ATP-competitive kinase inhibitors.

This guide details the transition from the 3-chloro intermediate to nanomolar-potency therapeutics targeting FLT3 (Acute Myeloid Leukemia), Mps1/TTK (Solid Tumors), and MALT1 (Lymphoma). The chlorine atom at the C-3 position functions primarily as a synthetic handle for Suzuki-Miyaura cross-coupling, allowing access to a hydrophobic pocket within the kinase active site that is critical for selectivity.

Structural Biology & SAR Analysis[2]

The Core Scaffold

The imidazo[1,2-b]pyridazine core mimics the purine ring of ATP, allowing it to anchor into the hinge region of kinase enzymes.

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- N-1 & N-4: Serve as hydrogen bond acceptors/donors to the kinase hinge region.
- C-3 Position (The "Gatekeeper"): This is the defining feature of this guide.
  - In the 3-Chloro state: The chlorine atom provides steric bulk and lipophilicity but lacks the spatial extension required to fully occupy the hydrophobic "back pocket" of most kinases.
  - SAR Transformation: Displacing the 3-Cl with aryl or heteroaryl groups (e.g., phenyl, pyrazole) typically results in a 100-1000x increase in potency.
- C-6 Position: Usually substituted with solubilizing groups (e.g., piperazines, morpholines) to improve ADME properties and solvent exposure.

Structure-Activity Relationship (SAR) Logic

The biological activity follows a clear "Activity Cliff" when modifying the 3-chloro position.

Compound Class	C-3 Substituent	Target Affinity (IC50)	Biological Role
Precursor	-Cl (Chloro)	> 1,000 nM	Synthetic Intermediate / Baseline
Hit	-Phenyl	50 - 200 nM	Initial Hit (FLT3/CDK)
Lead	-Substituted Aryl	< 10 nM	Optimized Kinase Inhibitor

Therapeutic Applications & Mechanisms

Oncology: FLT3 Inhibition in AML

Derivatives synthesized from the 3-chloro scaffold are potent inhibitors of FMS-like tyrosine kinase 3 (FLT3), particularly the Internal Tandem Duplication (ITD) mutant found in aggressive Acute Myeloid Leukemia (AML).

- Mechanism: The derivative binds the ATP-binding pocket of FLT3, preventing autophosphorylation.

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- Downstream Effect: Inhibition blocks the RAS/MAPK and PI3K/AKT/mTOR pathways, leading to apoptosis in leukemic blasts.

Oncology: Mps1 (TTK) Inhibition

The 3-chloro scaffold is also the precursor for inhibitors of Monopolar spindle 1 (Mps1) kinase.

- Role: Mps1 regulates the Spindle Assembly Checkpoint (SAC).
- Effect: Inhibition causes premature anaphase entry, severe chromosomal segregation errors, and "mitotic catastrophe" in tumor cells.

Immunology: MALT1 Inhibition

Recent patents indicate **3-chloroimidazo[1,2-b]pyridazine** derivatives are intermediates for MALT1 (Mucosa-associated lymphoid tissue lymphoma translocation protein 1) inhibitors, used to treat ABC-DLBCL (Diffuse Large B-Cell Lymphoma).

Visualization: FLT3 Signaling & Inhibition

The following diagram illustrates the signaling cascade blocked by optimized derivatives of the 3-chloro scaffold.

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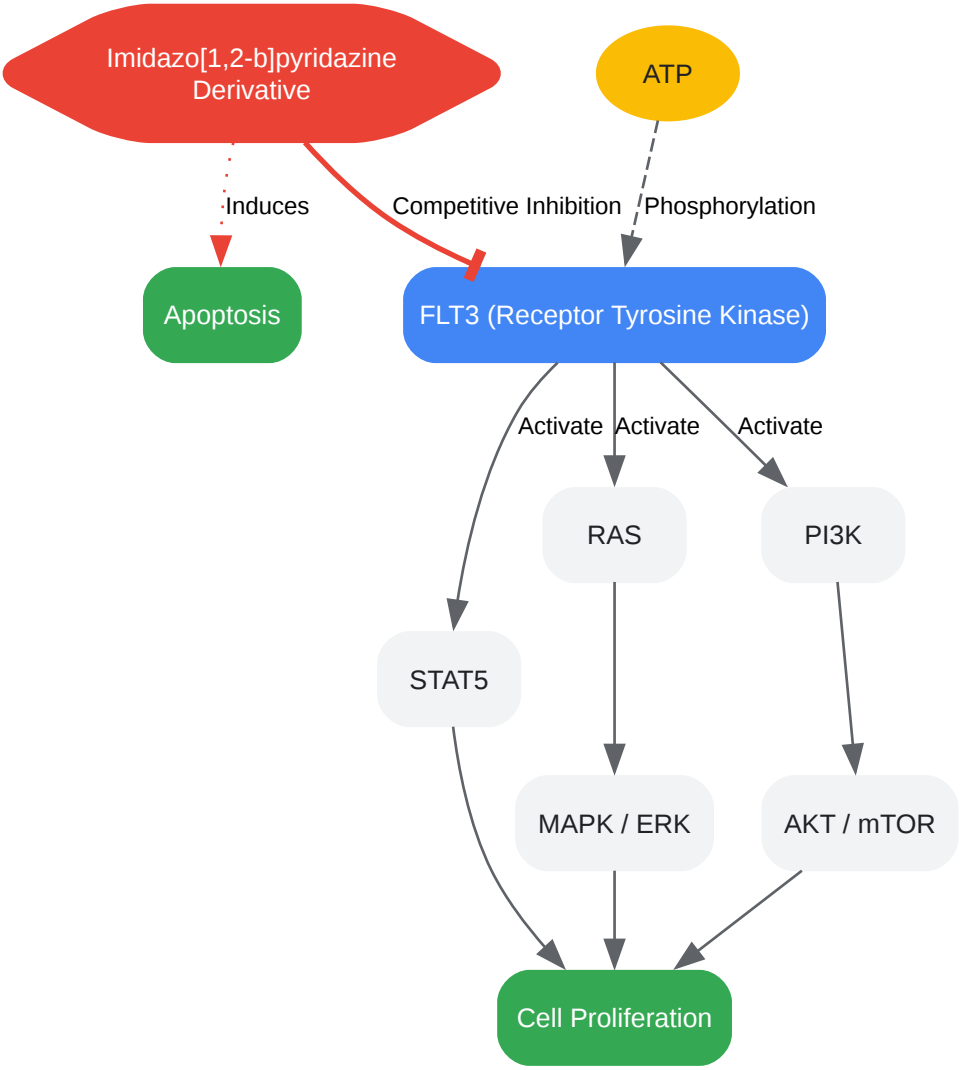

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Caption: Mechanism of Action: The drug competitively inhibits ATP binding to FLT3, halting downstream proliferation signals (STAT5, RAS, PI3K) and inducing apoptosis.

Experimental Protocols

Synthesis of the 3-Chloro Core

This protocol describes the formation of the imidazo[1,2-b]pyridazine ring followed by C-3 chlorination, the critical step to generate the scaffold.

Reagents:

- 3-Amino-6-chloropyridazine (Starting material)[2][3][4][5]

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- Chloroacetaldehyde (50% aq.)
- N-Chlorosuccinimide (NCS)
- Ethanol, Chloroform.

Step 1: Cyclization (Formation of 6-Chloroimidazo[1,2-b]pyridazine)

- Dissolve 3-amino-6-chloropyridazine (10 mmol) in ethanol (50 mL).
- Add chloroacetaldehyde (15 mmol) dropwise.
- Reflux the mixture at 80°C for 4–6 hours. Monitor consumption of amine by TLC (DCM:MeOH 95:5).
- Cool to room temperature. Concentrate under reduced pressure.
- Neutralize with sat. NaHCO3 and extract with Ethyl Acetate.[6]
- Purify via silica gel chromatography to yield 6-chloroimidazo[1,2-b]pyridazine.

Step 2: C-3 Chlorination (Synthesis of 3,6-Dichloro derivative)

- Dissolve 6-chloroimidazo[1,2-b]pyridazine (5 mmol) in chloroform or acetonitrile (20 mL).
- Add N-Chlorosuccinimide (NCS) (5.5 mmol) slowly at 0°C.
- Stir at room temperature for 12 hours.
- Wash with water and brine.[3] Dry over MgSO4.[6]
- Recrystallize from ethanol to obtain 3,6-dichloroimidazo[1,2-b]pyridazine.
    - Note: This 3-chloro product is now ready for Suzuki coupling at the C-3 position (the Cl at C-3 is more reactive to Pd-coupling than Cl at C-6).

FLT3 Kinase Inhibition Assay

To validate the biological activity of derivatives.

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- Preparation: Use recombinant human FLT3-ITD kinase domain.
- Reaction Mix: Combine kinase, peptide substrate (e.g., peptide derived from FLT3 target), and test compound (diluted in DMSO) in kinase buffer (50 mM HEPES pH 7.5, 10 mM MgCl2).
- Initiation: Add ATP (at Km concentration, typically 10-50 µM) containing [γ-33P]ATP or use a fluorescence resonance energy transfer (FRET) tracer.
- Incubation: Incubate at 30°C for 60 minutes.
- Termination: Stop reaction with EDTA or phosphoric acid.
- Detection: Measure phosphorylation via scintillation counting (radiometric) or fluorescence plate reader.
- Analysis: Plot % Inhibition vs. Log[Compound] to determine IC50.

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- MALT1 inhibitors and uses thereof.

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